

2-Iodo-1,4-benzenediamine molecular weight and formula

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Compound of Interest

Compound Name: **2-Iodo-1,4-benzenediamine**

Cat. No.: **B186498**

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Technical Guide: 2-Iodo-1,4-benzenediamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties and a potential synthetic pathway for **2-Iodo-1,4-benzenediamine**, a compound of interest in various research and development applications.

Core Molecular Data

2-Iodo-1,4-benzenediamine is an aromatic amine containing an iodine substituent. Its key molecular identifiers and properties are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₆ H ₇ IN ₂	[1] [2] [3]
Molecular Weight	234.04 g/mol	[1] [2]
CAS Number	69951-01-5	[1]
IUPAC Name	2-iodobenzene-1,4-diamine	[3]
Canonical SMILES	C1=CC(=C(C=C1N)I)N	[3]
InChI Key	CAAOWHHLKPUUWHW-UHFFFAOYSA-N	[3]

Hypothetical Synthesis Protocol

While a specific, detailed experimental protocol for the direct synthesis of **2-Iodo-1,4-benzenediamine** is not readily available in the surveyed literature, a plausible synthetic route can be proposed based on established organic chemistry principles. A common strategy for introducing an amino group is through the reduction of a nitro group. Therefore, a potential pathway involves the synthesis of an iodinated nitroaniline precursor, followed by its reduction. A common reagent for this type of reduction is tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$).^[4]

The following outlines a hypothetical two-step experimental protocol for the synthesis of **2-Iodo-1,4-benzenediamine**:

Step 1: Synthesis of 2-Iodo-4-nitroaniline

This step would involve the iodination of 4-nitroaniline.

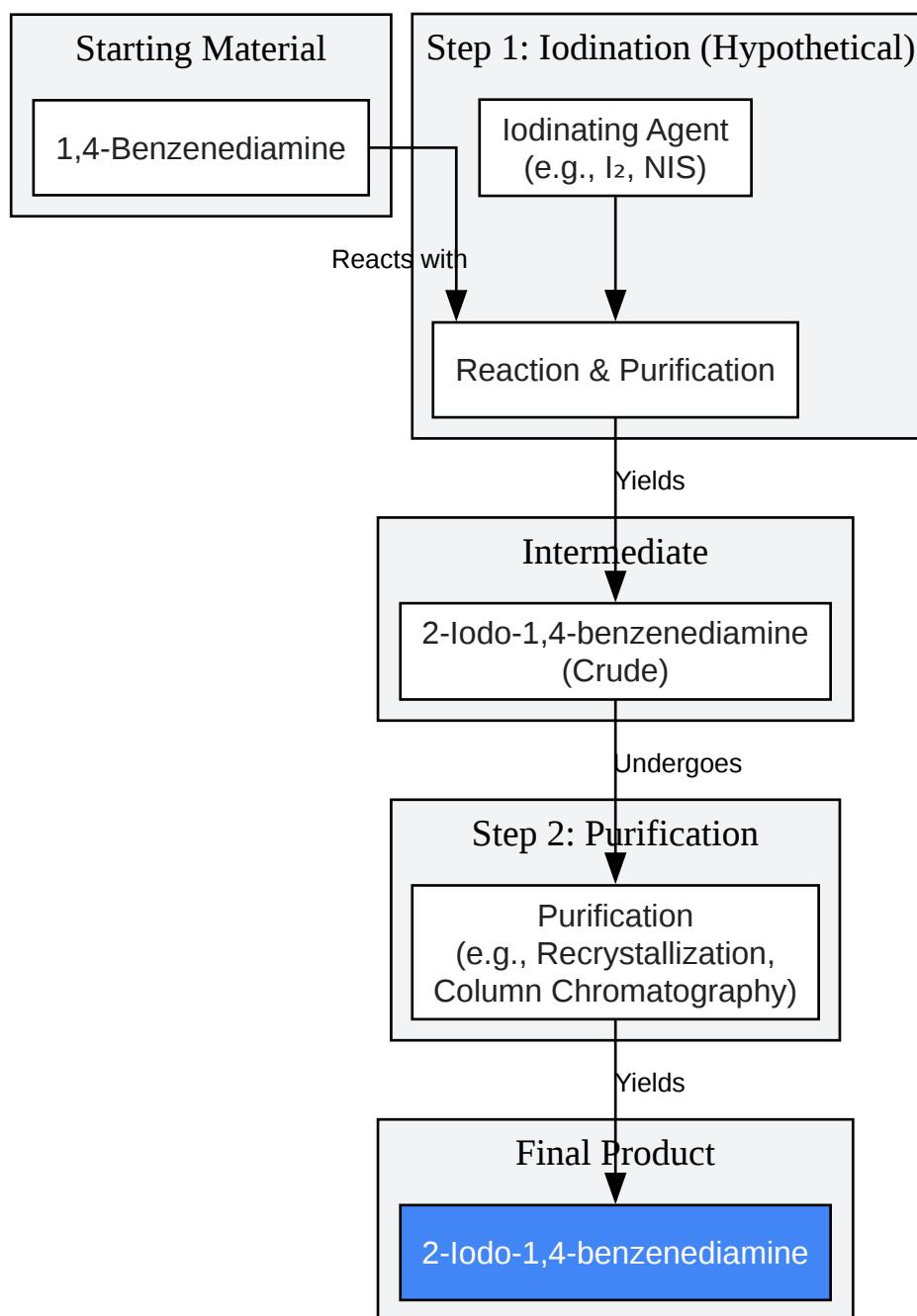
- Reactants: 4-nitroaniline, an iodinating agent (e.g., iodine monochloride or N-iodosuccinimide), and a suitable solvent (e.g., acetic acid or a chlorinated solvent).
- Procedure:
 - Dissolve 4-nitroaniline in the chosen solvent in a reaction vessel equipped with a stirrer and temperature control.
 - Slowly add the iodinating agent to the solution, maintaining a specific reaction temperature (e.g., room temperature or slightly elevated).
 - Monitor the reaction progress using a suitable analytical technique (e.g., thin-layer chromatography).
 - Upon completion, quench the reaction and work up the mixture to isolate the crude 2-iodo-4-nitroaniline. This may involve extraction and washing steps.
 - Purify the product by recrystallization or column chromatography.

Step 2: Reduction of 2-Iodo-4-nitroaniline to **2-Iodo-1,4-benzenediamine**

- Reactants: 2-Iodo-4-nitroaniline, tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$), and a suitable solvent (e.g., ethanol or ethyl acetate).
- Procedure:
 - Dissolve the purified 2-iodo-4-nitroaniline in the chosen solvent in a reaction flask.
 - Add an excess of tin(II) chloride dihydrate to the solution.
 - Heat the reaction mixture to reflux and maintain for a specified period, monitoring the reaction by TLC.
 - After the reaction is complete, cool the mixture and neutralize the acid.
 - Extract the product into an organic solvent.
 - Wash the organic layer, dry it over an anhydrous salt (e.g., sodium sulfate), and evaporate the solvent to obtain the crude **2-Iodo-1,4-benzenediamine**.
 - Purify the final product, for example, by column chromatography.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the proposed synthesis of **2-Iodo-1,4-benzenediamine**.



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